

Essential Safety and Logistical Information for Handling AVE-8134

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Compound of Interest

Compound Name: AVE-8134

Cat. No.: B1666142

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This document provides critical safety and logistical guidance for the handling, use, and disposal of **AVE-8134**, a potent peroxisome proliferator-activated receptor alpha (PPAR α) agonist. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of experimental outcomes.

Personal Protective Equipment (PPE) and Handling

While a specific Safety Data Sheet (SDS) for **AVE-8134** is not publicly available, its classification as a PPAR α agonist necessitates cautious handling due to the potential for biological activity and unforeseen hazards. The following PPE and handling procedures are mandatory:

General Handling:

- **Engineering Controls:** A certified chemical fume hood is required for all work involving solid **AVE-8134** and the preparation of stock solutions.
- **Personal Hygiene:** Avoid inhalation, and contact with eyes and skin. Do not eat, drink, or smoke in laboratory areas. Wash hands thoroughly after handling.

PPE Category	Item	Specification
Hand Protection	Gloves	Nitrile gloves, double-gloving recommended.
Eye Protection	Safety Glasses	ANSI Z87.1 certified safety glasses with side shields.
Body Protection	Laboratory Coat	Standard flame-resistant laboratory coat.
Respiratory Protection	Respirator	An N95-rated respirator is recommended when handling the powder outside of a fume hood.

Disposal Plan

All waste materials contaminated with **AVE-8134** must be treated as hazardous chemical waste.

Waste Segregation and Collection:

- Solid Waste: Contaminated consumables (e.g., pipette tips, tubes, gloves, weighing paper) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: All solutions containing **AVE-8134** must be collected in a designated, sealed, and clearly labeled hazardous waste container. Do not dispose of down the drain.
- Sharps: Needles, syringes, and other contaminated sharps must be disposed of in a designated sharps container.

Disposal Procedure:

- Ensure all waste containers are properly labeled with the full chemical name ("**AVE-8134**") and a hazardous waste sticker.
- Store waste containers in a designated and secure satellite accumulation area.

- Arrange for pickup and disposal by a certified hazardous waste management service. Follow all local, state, and federal regulations for hazardous waste disposal.

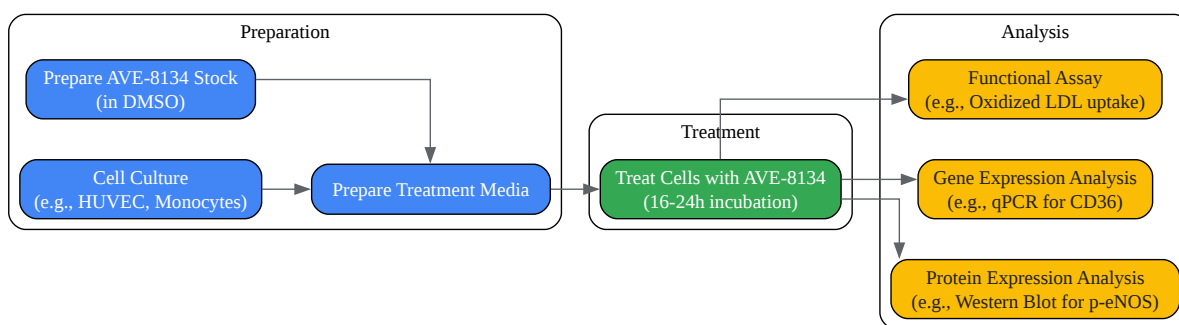
Experimental Protocols and Data

AVE-8134 is a potent PPAR α agonist with EC₅₀ values of 100 nM for human and 3000 nM for rodent PPAR α receptors.[1] It has been utilized in a variety of in vitro and in vivo studies to investigate its effects on lipid metabolism, inflammation, and cardiac function.

Key Experimental Parameters

Parameter	Cell-Based Assays	Animal Studies (Rats)
Concentration/Dosage	1 μ M - 10 μ M	3 mg/kg - 30 mg/kg/day
Vehicle	DMSO	Not specified in the provided results
Incubation/Treatment Time	16 - 24 hours	2 - 12 weeks

Experimental Workflow: In Vitro Cell-Based Assay

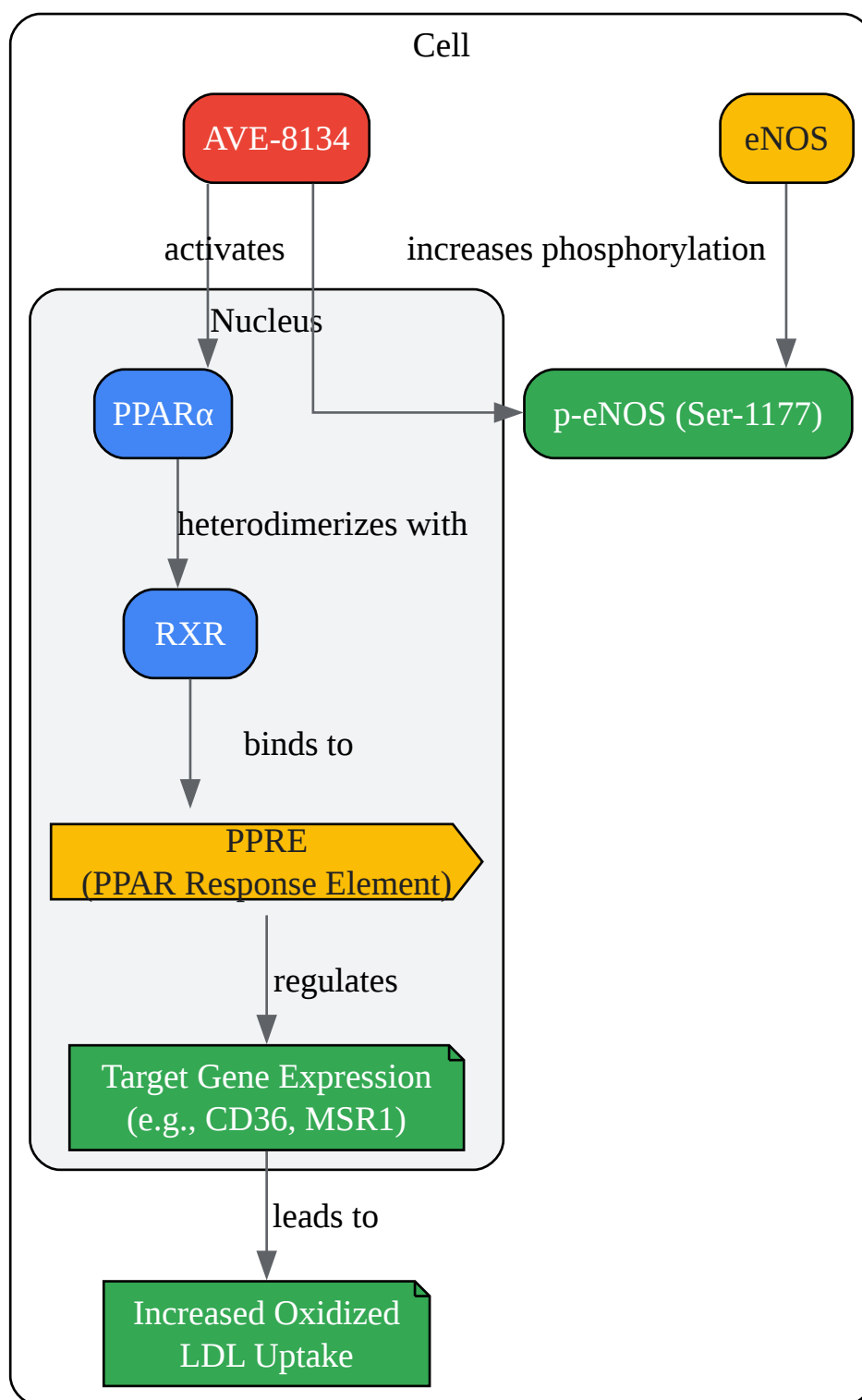


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In Vitro Experimental Workflow for **AVE-8134**.

Signaling Pathway

AVE-8134 primarily functions as a PPAR α agonist. Its activation of PPAR α leads to downstream effects on gene expression, influencing lipid metabolism and inflammatory responses. Additionally, it has been shown to increase the phosphorylation of endothelial nitric oxide synthase (eNOS) and the expression of scavenger receptors in monocytes.



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References

- 1. medchemexpress.com [medchemexpress.com]
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